

An In-depth Technical Guide to CAS Number 2414-98-4: Magnesium Ethoxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium ethoxide

Cat. No.: B12061500

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guide provides a detailed overview of the chemical properties and hazards associated with CAS number 2414-98-4, identified as **Magnesium Ethoxide**. It has come to our attention that the query for this CAS number may have been made with the expectation of finding information related to a biologically active compound, such as one involved in cell signaling pathways. It is important to clarify that **Magnesium Ethoxide** is a reactive organometallic compound primarily used as a reagent in organic synthesis and as a catalyst, for instance, in polymerization processes.^{[1][2]} It is not a therapeutic agent and, as such, is not associated with biological signaling pathways or extensive toxicological studies relevant to drug development. This guide will provide a comprehensive overview of its chemical nature, synthesis, and associated hazards.

Chemical and Physical Properties

Magnesium Ethoxide, with the chemical formula $C_4H_{10}MgO_2$, is a white to slightly gray powder.^[3] It is a strong base and is highly sensitive to moisture and air.^{[3][4]} The compound is stable under recommended storage conditions but reacts violently with water, releasing flammable ethanol.^{[2][4][5]} It is insoluble in water but soluble in organic solvents like ethanol and ether.^[3]

Table 1: Physical and Chemical Properties of **Magnesium Ethoxide** (CAS: 2414-98-4)

Property	Value	Reference
Molecular Formula	C ₄ H ₁₀ MgO ₂	[3]
Molecular Weight	114.43 g/mol	[3]
Appearance	White to slightly gray powder/granules	[3][6]
Melting Point	270 °C (decomposes)	[3]
Boiling Point	Not determined	[5]
Density	1.01 g/cm ³	[3]
Flash Point	>43 °C	[3]
Autoignition Temperature	70 °C	
Water Solubility	Insoluble, reacts violently	[2][3]
Stability	Stable, but air and moisture sensitive. Reacts violently with water.	[2][3]
InChI Key	XDKQUSKHRIUJEO-UHFFFAOYSA-N	
SMILES	[Mg+2].[O-]CC.[O-]CC	

Synthesis of Magnesium Ethoxide

A common method for the synthesis of **Magnesium Ethoxide** involves the reaction of magnesium metal with absolute ethanol. The reaction can be initiated with a catalyst, such as iodine or N-bromosuccinimide.

Experimental Protocol: Synthesis of Magnesium Ethoxide

The following is a generalized protocol based on described synthesis methods.[7]

Materials:

- Magnesium metal powder (high purity)
- Absolute ethanol
- Iodine (catalyst)
- Anhydrous xylene (for purification)
- Inert gas (e.g., Nitrogen or Argon)

Equipment:

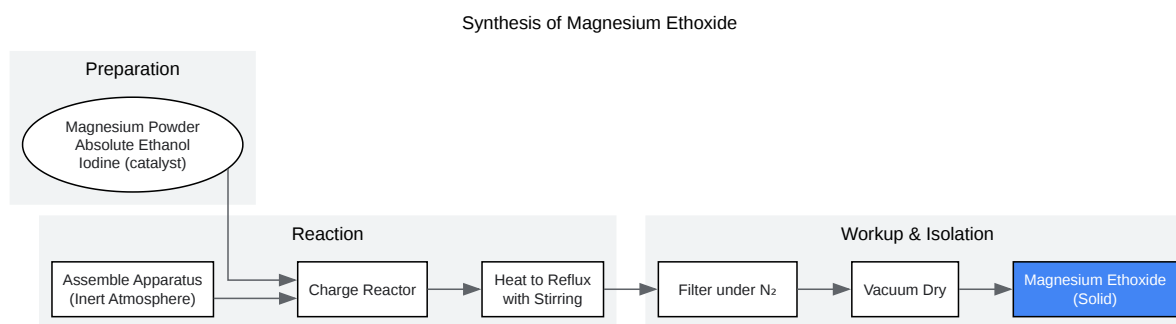
- Three-neck round-bottom flask
- Reflux condenser with a drying tube (e.g., filled with CaCl_2)
- Mechanical stirrer
- Heating mantle
- Schlenk line or similar inert atmosphere setup
- Filtration apparatus (under inert atmosphere)
- Vacuum drying oven

Procedure:

- **Reaction Setup:** Assemble the reaction apparatus under an inert atmosphere. The flask should be equipped with a stirrer, reflux condenser, and an inlet for the inert gas.
- **Charging the Reactor:** To the flask, add magnesium powder and absolute ethanol. A catalytic amount of iodine is then added.
- **Reaction:** The mixture is heated to reflux with vigorous stirring. The reaction is typically initiated by the iodine, and the progress can be monitored by the evolution of hydrogen gas. The reaction is continued until the magnesium is consumed.

- Purification (optional): For higher purity, the reaction mixture can be dissolved in a mixture of absolute ethanol and dry xylene and refluxed. Upon cooling, the purified **Magnesium Ethoxide** will precipitate.
- Isolation: The solid product is isolated by filtration under an inert atmosphere.
- Drying: The collected solid is dried in a vacuum oven to remove any residual solvent.

Diagram 1: Synthesis Workflow of **Magnesium Ethoxide**




[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps in the synthesis of **Magnesium Ethoxide**.

Hazards and Safety Information

Magnesium Ethoxide is a hazardous substance that requires careful handling. Its primary hazards are its flammability and reactivity with water.

Table 2: Hazard Identification and Safety Precautions for **Magnesium Ethoxide**

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statements
Flammable Solid		Danger	H228: Flammable solid	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking. P240: Ground/bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment.
Self-heating substances and mixtures		Danger	H251: Self-heating: may catch fire	P235+P410: Keep cool. Protect from sunlight.
Substances and mixtures which, in contact with water, emit flammable gases		Danger	EUH014: Reacts violently with water	P223: Do not allow contact with water. P370+P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam for extinction.
Skin Corrosion/Irritation		Warning	H315: Causes skin irritation	P264: Wash skin thoroughly after handling. P280: Wear protective

gloves.
P302+P352: IF
ON SKIN: Wash
with plenty of
water.

Serious Eye
Damage/Eye
Irritation



Warning

H319: Causes
serious eye
irritation

P280: Wear eye
protection/face
protection.
P305+P351+P33
8: IF IN EYES:
Rinse cautiously
with water for
several minutes.
Remove contact
lenses, if present
and easy to do.
Continue rinsing.

Specific target
organ toxicity —
single exposure
(Respiratory tract
irritation)



Warning

H335: May
cause respiratory
irritation

P261: Avoid
breathing dust.
P271: Use only
outdoors or in a
well-ventilated
area.
P304+P340: IF
INHALED:
Remove person
to fresh air and
keep comfortable
for breathing.

Handling and Storage

- Handling: Handle under an inert gas, such as nitrogen or argon.[5] Avoid contact with skin, eyes, and clothing.[3] Do not breathe dust.[3] Use non-sparking tools.[3] Ensure adequate ventilation.[8]

- Storage: Store in a cool, dry, well-ventilated place away from heat and ignition sources.[3] Keep containers tightly closed and store under an inert atmosphere.[8] Store away from incompatible materials such as water, acids, and oxidizing agents.[2]

Disposal

Magnesium Ethoxide and its containers must be disposed of as hazardous waste.[6] Waste disposal should be in accordance with local, state, and federal regulations.[6] It is classified as a reactivity-characteristic hazardous waste (EPA hazardous waste number D003).[6] Do not allow the material to enter drains or waterways.[6]

Biological Activity and Toxicology

As previously stated, **Magnesium Ethoxide** is not a compound that is studied for its biological activity in the context of drug development. There is no significant toxicological data available in the literature beyond its immediate hazards as a reactive chemical.[6] Ingestion may be harmful, and it is irritating to the skin, eyes, and respiratory tract.[3][5] The primary health risks are associated with its corrosive and flammable nature.

While some magnesium compounds, such as magnesium oxide nanoparticles, have been investigated for biological activities like antibacterial and antioxidant effects, these properties are not attributed to **Magnesium Ethoxide**.

Conclusion

CAS number 2414-98-4 corresponds to **Magnesium Ethoxide**, a valuable reagent in organic and materials chemistry. Its utility is primarily as a strong base and catalyst. The compound presents significant hazards, including flammability and violent reactivity with water, necessitating strict safety protocols for its handling and disposal. For researchers in drug development and related fields, it is crucial to recognize that **Magnesium Ethoxide** is a chemical tool and not a substance with direct pharmacological relevance or known interactions with biological signaling pathways.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Magnesium ethoxide | 2414-98-4 [chemicalbook.com]
- 3. gelest.com [gelest.com]
- 4. salispharm.com [salispharm.com]
- 5. sds.strem.com [sds.strem.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. CN101024599A - Solid magnesium ethoxide and preparing method - Google Patents [patents.google.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to CAS Number 2414-98-4: Magnesium Ethoxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12061500#cas-number-2414-98-4-properties-and-hazards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com